

Tris-(2-methanethiosulfonylethyl)amine stability and storage conditions

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Compound of Interest

Compound Name: *Tris-(2-methanethiosulfonylethyl)amine*

Cat. No.: B019473

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Technical Support Center: Tris-(2-methanethiosulfonylethyl)amine

This technical support center provides guidance on the stability and storage of **Tris-(2-methanethiosulfonylethyl)amine**, a specialized chemical compound. The information is compiled to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Tris-(2-methanethiosulfonylethyl)amine**?

For optimal stability, it is recommended to store **Tris-(2-methanethiosulfonylethyl)amine** under the following conditions:

Parameter	Recommended Condition
Temperature	-20°C
Atmosphere	Inert gas (e.g., Argon, Nitrogen)
Light	Protected from light (amber vial)
Moisture	Desiccated, tightly sealed container

Q2: What is the expected shelf-life of **Tris-(2-methanethiosulfonylethyl)amine**?

While specific stability data for **Tris-(2-methanethiosulfonylethyl)amine** is not readily available, based on related methanethiosulfonate (MTS) compounds, a shelf-life of up to one year can be expected when stored under the recommended conditions as a solid.[\[1\]](#)

Q3: How should I handle the compound upon receipt?

Upon receipt, it is crucial to store the compound at the recommended -20°C in a desiccated environment.[\[2\]](#) Before opening, allow the container to equilibrate to room temperature to prevent condensation of atmospheric moisture, which can lead to hydrolysis.

Q4: Can I prepare stock solutions of **Tris-(2-methanethiosulfonylethyl)amine**? If so, what are the best practices?

Yes, stock solutions can be prepared. For maximum stability, use anhydrous dimethyl sulfoxide (DMSO). Aqueous solutions are generally less stable and should be prepared fresh for immediate use.[\[1\]](#)

Solvent	Storage Temperature	Expected Stability
Anhydrous DMSO	-20°C	Up to 3 months [1]
Water	4°C	Use immediately [1]

Q5: What are the potential degradation pathways for this compound?

Based on its chemical structure, which contains both a tertiary amine and methanethiosulfonate groups, the following degradation pathways are possible:

- Hydrolysis: The methanethiosulfonate groups are susceptible to hydrolysis, especially in the presence of moisture and at non-neutral pH.
- Oxidation: The sulfur atoms can be oxidized, particularly if exposed to air or oxidizing agents. [\[2\]](#)
- Amine Degradation: The tertiary amine core can undergo various degradation reactions, which may be accelerated by heat and light.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced reactivity in experiments	Compound degradation due to improper storage or handling.	<ul style="list-style-type: none">- Verify storage conditions (temperature, desiccation).-Prepare fresh stock solutions.-Perform a quality control check (see Experimental Protocols).
Inconsistent experimental results	Partial degradation of the compound; presence of hydrolysis byproducts.	<ul style="list-style-type: none">- Use a fresh vial of the compound.- Ensure all solvents are anhydrous and reaction conditions are inert where necessary.
Visible change in appearance (e.g., discoloration, clumping)	Significant degradation or moisture absorption.	<ul style="list-style-type: none">- Do not use the compound.-Dispose of the material according to safety guidelines and obtain a fresh batch.

Experimental Protocols

Protocol 1: Assessment of Compound Purity by HPLC

This protocol allows for a quantitative assessment of the purity of **Tris-(2-methanethiosulfonylethyl)amine**.

- Sample Preparation:
 - Accurately weigh approximately 1 mg of the compound.
 - Dissolve in a suitable solvent (e.g., acetonitrile) to a final concentration of 1 mg/mL.
 - Filter the solution through a 0.22 µm syringe filter.
- HPLC Conditions (General Method):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
 - Gradient: A suitable gradient from 5% to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 220 nm.
- Analysis:
 - Inject 10 µL of the sample.
 - Integrate the peak area of the main compound and any impurities.
 - Calculate the purity as: (Area of Main Peak / Total Area of All Peaks) * 100%.

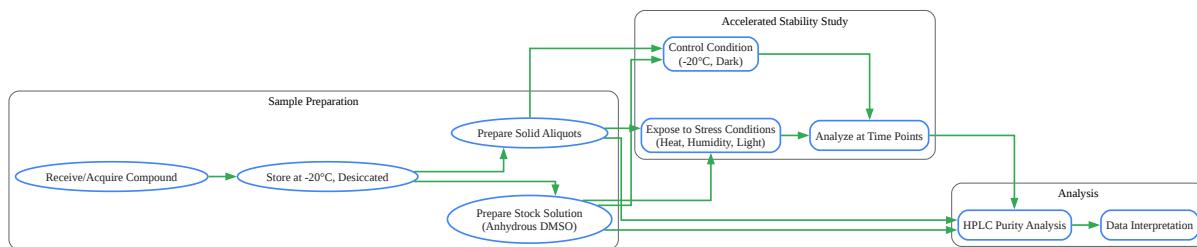
Protocol 2: Accelerated Stability Study

This protocol can be used to evaluate the stability of the compound under stress conditions.

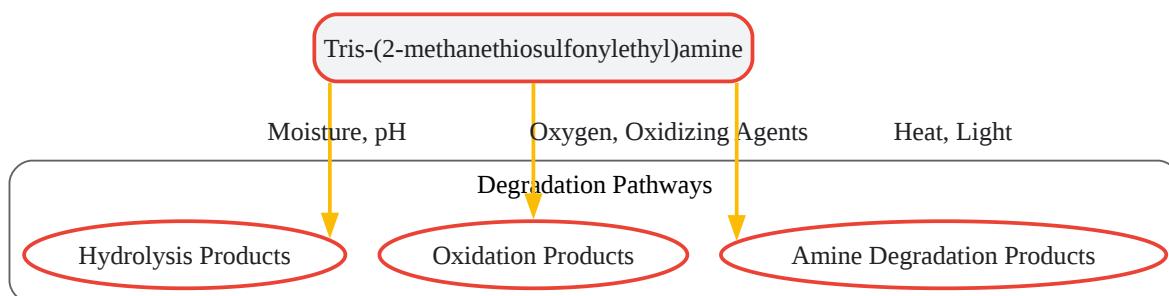
- Sample Preparation:
 - Prepare multiple aliquots of the solid compound and stock solutions in anhydrous DMSO.
- Stress Conditions:

- Expose aliquots to different conditions:
 - Elevated temperature (e.g., 40°C).
 - High humidity (e.g., 75% RH).
 - Exposure to light.
 - A control group stored under recommended conditions (-20°C, desiccated, dark).
- Time Points:
 - Analyze samples at various time points (e.g., 0, 1, 2, 4 weeks).
- Analysis:
 - Use the HPLC protocol described above to determine the purity of each sample at each time point.
 - Plot the percentage of intact compound versus time for each condition to assess the degradation rate.

Visualizations

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Caption: Experimental workflow for assessing the stability of **Tris-(2-methanethiosulfonyl)ethylamine**.

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References

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